

The Thermal Decomposition of Solid PVP-Hydrogen Peroxide: A Technical Guide

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Compound of Interest

Compound Name: PVP-HYDROGEN PEROXIDE

CAS No.: 135927-36-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal decomposition of the solid complex of polyvinylpyrrolidone (PVP) and hydrogen peroxide (H₂O₂). This complex, often referred to as the PHP (**PVP-Hydrogen Peroxide**) complex, is gaining attention in the pharmaceutical industry as a solid-state oxidative agent for forced degradation studies.^{[1][2][3][4][5]} Understanding its thermal stability and decomposition pathway is crucial for its safe handling, application, and for the interpretation of stability testing results.

Introduction

Polyvinylpyrrolidone (PVP) is a widely used excipient in pharmaceutical formulations.^[3] Its ability to form a stable, solid complex with hydrogen peroxide offers a convenient and controllable way to induce oxidative stress on active pharmaceutical ingredients (APIs) and formulations in the solid state.^{[1][2][3][4][5]} The thermal behavior of this complex is a critical parameter, as its decomposition can be initiated by heat, leading to the release of reactive oxygen species. This guide summarizes the available quantitative data, details the experimental protocols for thermal analysis, and visualizes the key processes involved.

Experimental Protocols

The following sections detail the methodologies for the preparation and thermal analysis of the solid PVP-H₂O₂ complex, based on cited literature.

Preparation of the Solid PVP-H₂O₂ (PHP) Complex

The synthesis of the PHP complex involves the reaction of PVP with a hydrogen peroxide solution followed by a controlled drying process.[\[1\]\[3\]](#)

Materials:

- Polyvinylpyrrolidone (PVP K30) powder
- 30% (w/w) Hydrogen Peroxide (H₂O₂) solution
- Ice bath
- Glass beaker
- Teflon film
- Magnetic stirrer
- Vacuum desiccator

Procedure:

- 18 mL of 30% w/w H₂O₂ solution is pre-cooled in a glass beaker using an ice bath.[\[1\]\[3\]](#)
- 12 g of PVP K30 powder is added to the cooled H₂O₂ solution.[\[1\]\[3\]](#)
- The mixture is stirred continuously at 250 rpm for 1 hour.[\[1\]\[3\]](#)
- The resulting solution is transferred to another glass beaker lined with Teflon film and left on a bench for 15 hours at 25 °C.[\[1\]\[3\]](#)
- Further drying of the sample is carried out in a vacuum-tightened desiccator for 35 days at 40 °C to obtain the solid complex.[\[1\]\[3\]](#)

Thermal Analysis by Simultaneous DSC-TGA

The thermal decomposition of the PVP-H₂O₂ complex is typically investigated using a simultaneous Differential Scanning Calorimetry-Thermogravimetric Analyzer (DSC-TGA). This technique allows for the concurrent measurement of changes in mass (TGA) and heat flow (DSC) as a function of temperature.

Instrumentation:

- Simultaneous DSC-TGA instrument
- Aluminum crucible
- Helium (carrier gas)

Procedure:

- Approximately 10–15 mg of the solid PVP-H₂O₂ powder is placed in an aluminum crucible.[3]
- The sample is subjected to a controlled heating program from 25 °C to 500 °C at a ramp rate of 10 °C/min.[3]
- Helium is used as a carrier gas with a flow rate of 50 mL/min.[3]
- The mass loss and heat flow are recorded as a function of temperature. The analysis is typically performed in triplicate to ensure reproducibility.[3]

Data Presentation

The following tables summarize the quantitative and qualitative data on the thermal decomposition of the solid PVP-H₂O₂ complex and, for comparison, pure PVP.

Quantitative Thermal Analysis Data

Parameter	PVP-H ₂ O ₂ Complex (PHP)	Pure PVP	Reference(s)
Moisture Content (by TGA)	10.14 ± 0.69% (mass loss up to 110 °C)	Not specified, but shows mass loss up to 100 °C	[1][3]
Initial Decomposition Event (DSC)	Small endotherm at 150 °C (attributed to peroxide loss)	Endotherm up to 70 °C (surface moisture) and another between 70-100 °C (bound water)	[3]
Main Decomposition Range (TGA of PVP alone)	Not explicitly detailed for the complex	Starts around 350 °C and completes by 500 °C	[6]
Major Weight Loss (PVP alone)	Not explicitly detailed for the complex	~79% between 400-460 °C	[7]

Description of Thermal Events from DSC-TGA

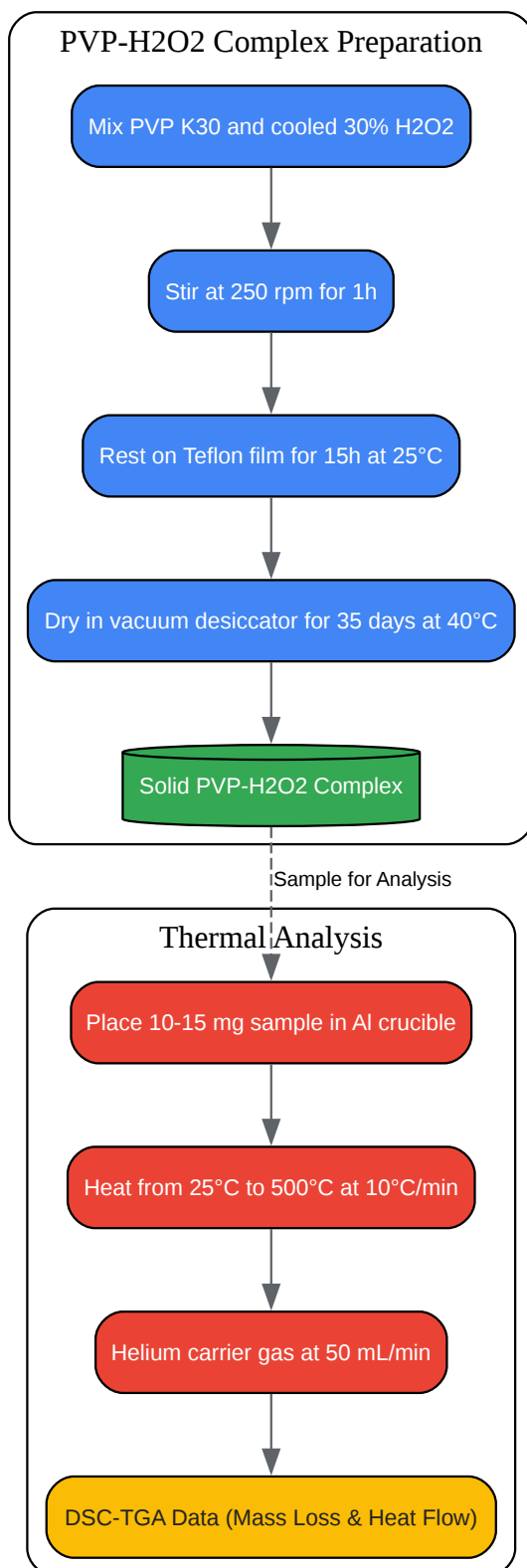
Temperature Range	Observed Event in PVP-H ₂ O ₂ Complex (PHP)	Observed Event in Pure PVP	Interpretation	Reference(s)
25 °C to ~110 °C	Sharp initial mass loss and a corresponding sharp endotherm followed by a shallower endotherm.	Gradual mass loss with a broad endotherm up to 70 °C and a second one between 70-100 °C.	Release of surface and bound water (moisture). The sharper peak in the complex may indicate a different water binding environment.	[3]
~150 °C	Small, notable endotherm.	No significant thermal event.	Believed to be the initial loss of hydrogen peroxide from the complex. The boiling point of free H ₂ O ₂ is 150.2 °C.	[3]
> 200 °C	Major weight loss is expected to begin, likely at a lower temperature than pure PVP due to the presence of the oxidizing agent.	Onset of polymer degradation.	Decomposition of the PVP polymer backbone.	[8]
~400 °C - 500 °C	Significant and rapid weight loss.	Major and rapid weight loss.	Main decomposition of the PVP polymer, likely involving	[6][7]

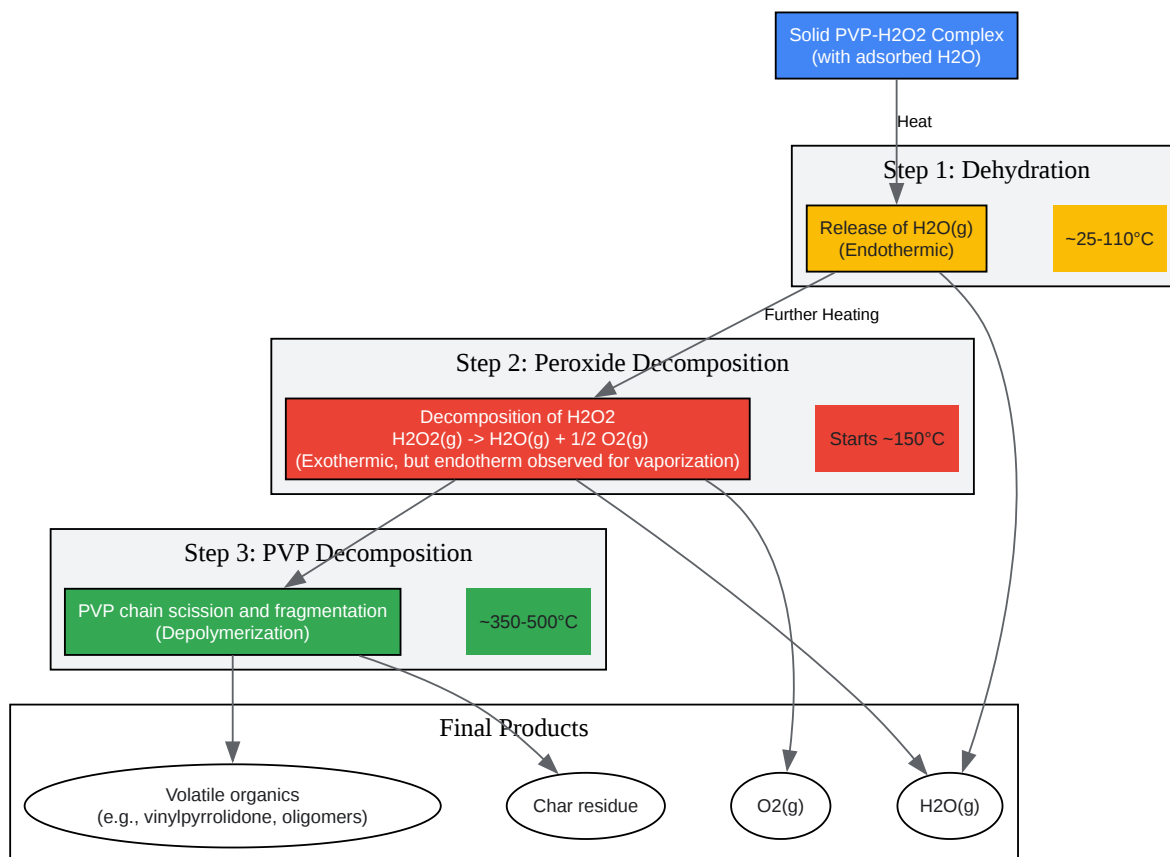
depolymerization
and
fragmentation.

Visualization of Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate the experimental workflow for the preparation and analysis of the PVP-H₂O₂ complex and a proposed thermal decomposition pathway.

Experimental Workflow





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